

Application Notes and Protocols for 4-Guanidinobutanoic Acid in Cell Culture Experiments

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Compound of Interest

Compound Name: 4-Guanidinobutanoic acid

Cat. No.: B1205289

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Guanidinobutanoic acid (4-GBA), also known as γ -guanidinobutyric acid, is an arginine derivative that has demonstrated biological activity in various in vitro systems.[1] These application notes provide a summary of its known effects and detailed protocols for its use in cell culture experiments, catering to researchers in oncology and neuroscience.

Physicochemical Properties

Property	Value
Molecular Formula	C ₅ H ₁₁ N ₃ O ₂
Molecular Weight	145.16 g/mol
Appearance	White crystalline solid
Solubility	Soluble in water

Applications in Oncology Research

4-Guanidinobutanoic acid has been shown to exhibit cytotoxic effects against human gastric cancer cell lines.[1][2][3] This suggests its potential as a therapeutic agent for certain types of

cancer.

Quantitative Data Summary

The following table summarizes the reported half-maximal inhibitory concentration (IC50) values of 4-GBA in human gastric cancer cell lines.

Cell Line	Cancer Type	IC50 (μM)	Assay	Reference
SNU638	Gastric Adenocarcinoma	43.7	MTT Assay	[1]
AGS	Gastric Adenocarcinoma	75.1	MTT Assay	[1]

Experimental Protocols: Oncology

Protocol 1: Determination of Cytotoxicity using MTT Assay

This protocol outlines the procedure to assess the cytotoxic effects of 4-GBA on adherent cancer cell lines, such as AGS and SNU638.

Materials:

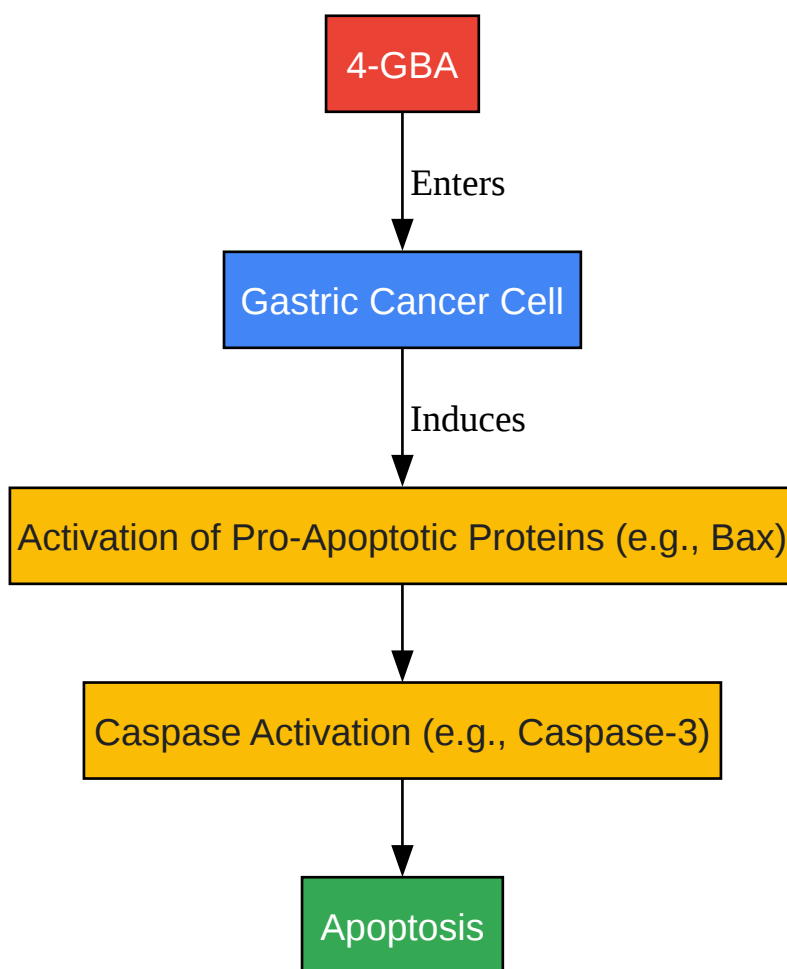
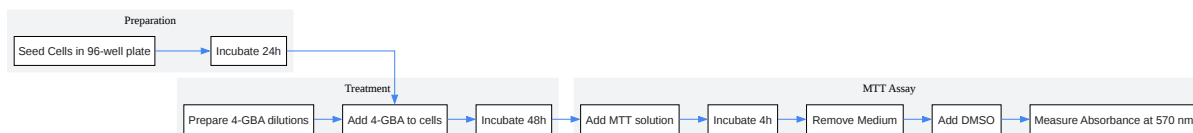
- **4-Guanidinobutanoic acid (4-GBA)**
- Human gastric cancer cell lines (e.g., AGS, SNU638)
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-buffered saline (PBS), sterile
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well cell culture plates

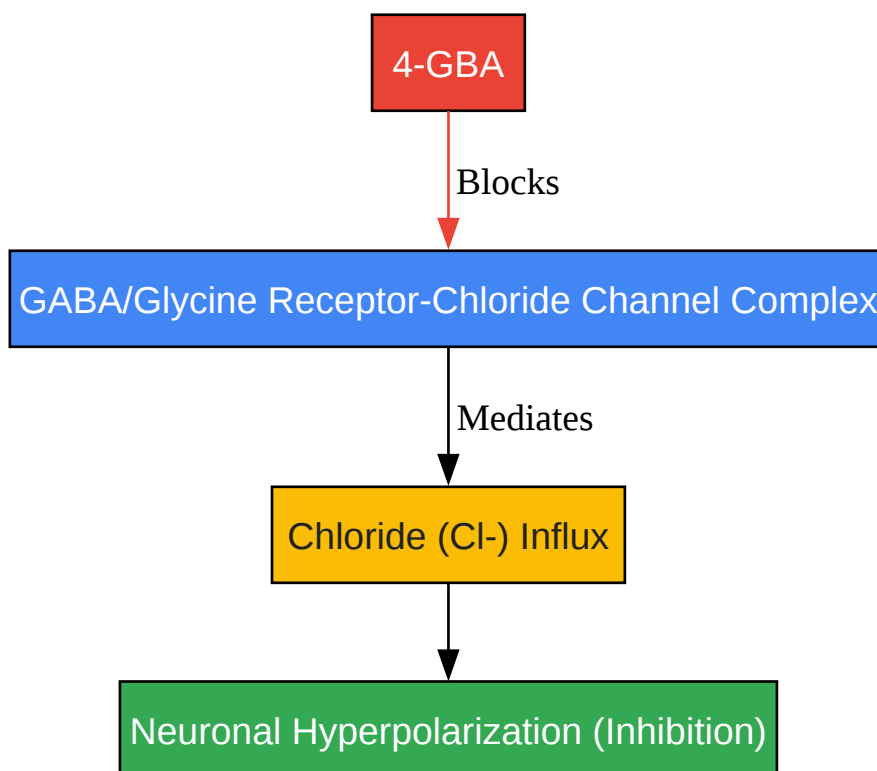
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count the cells.
 - Seed the cells in a 96-well plate at a density of 5×10^3 cells/well in 100 μ L of complete medium.
 - Incubate the plate at 37°C in a humidified atmosphere with 5% CO₂ for 24 hours to allow for cell attachment.
- Treatment with 4-GBA:
 - Prepare a stock solution of 4-GBA in sterile water or PBS. Further dilute the stock solution with complete medium to achieve the desired final concentrations (e.g., a serial dilution from 10 μ M to 200 μ M).
 - Remove the medium from the wells and add 100 μ L of the medium containing different concentrations of 4-GBA. Include a vehicle control (medium without 4-GBA).
 - Incubate the plate for 48 hours at 37°C and 5% CO₂.
- MTT Assay:
 - After the incubation period, add 10 μ L of MTT solution (5 mg/mL) to each well.
 - Incubate the plate for an additional 4 hours at 37°C.
 - Carefully remove the medium from each well.
 - Add 100 μ L of DMSO to each well to dissolve the formazan crystals.
 - Gently shake the plate for 10 minutes to ensure complete dissolution.

- Data Acquisition:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the cell viability against the log of the 4-GBA concentration to determine the IC₅₀ value.





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References

- 1. Inhibitory Effects of 4-Guanidinobutyric Acid against Gastric Lesions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibitory Effects of 4-Guanidinobutyric Acid against Gastric Lesions - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
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